

Application Note & Synthesis Protocol: 2-(4-Methoxyphenoxy)acetohydrazide

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Compound of Interest

Compound Name: 2-(4-Methoxyphenoxy)acetohydrazide

CAS No.: 21953-91-3

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Abstract

This document provides a comprehensive guide for the synthesis of **2-(4-methoxyphenoxy)acetohydrazide**, a key intermediate in the development of novel therapeutic agents. The protocol herein details a robust and reproducible two-step synthetic pathway, commencing with the Williamson ether synthesis of ethyl 2-(4-methoxyphenoxy)acetate, followed by its hydrazinolysis. This guide is intended for researchers, scientists, and professionals in drug development, offering not only a step-by-step protocol but also the underlying scientific rationale for key experimental choices, ensuring both technical accuracy and practical applicability.

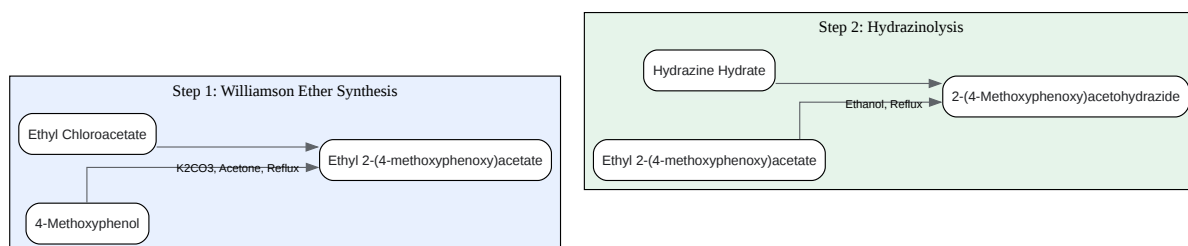
Introduction: The Significance of the Hydrazide Moiety

Hydrazides are a class of organic compounds that serve as pivotal building blocks in medicinal chemistry.[1] Their unique structural and electronic properties allow for the facile synthesis of a diverse array of derivatives, most notably hydrazones, which are known to exhibit a broad

spectrum of biological activities, including antimicrobial, anticonvulsant, anti-inflammatory, and anticancer properties.[2][3][4] **2-(4-Methoxyphenoxy)acetohydrazide**, with its phenoxy and methoxy functional groups, is a particularly versatile scaffold for the generation of targeted molecular libraries in the pursuit of novel drug candidates.

Overall Synthesis Workflow

The synthesis of **2-(4-methoxyphenoxy)acetohydrazide** is efficiently achieved through a two-step process. The initial step involves an O-alkylation of 4-methoxyphenol with ethyl chloroacetate to form the corresponding ester. This is followed by a nucleophilic acyl substitution reaction where the ester is converted to the desired hydrazide using hydrazine hydrate.



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Figure 1: Overall two-step synthesis workflow for **2-(4-methoxyphenoxy)acetohydrazide**.

Part 1: Synthesis of Ethyl 2-(4-methoxyphenoxy)acetate

Scientific Rationale

This initial step is a classic Williamson ether synthesis. 4-Methoxyphenol, a weak acid, is deprotonated by a suitable base, potassium carbonate, to form the more nucleophilic phenoxide ion. This phenoxide then acts as a nucleophile, attacking the electrophilic carbon of ethyl chloroacetate in an SN2 reaction to displace the chloride leaving group and form the desired ether linkage. Acetone is an ideal solvent for this reaction as it is polar aprotic, effectively solvating the cation of the base while not interfering with the nucleophilicity of the phenoxide. The reaction is conducted under reflux to provide the necessary activation energy for the reaction to proceed at a reasonable rate.

Reagents and Materials

Reagent/Material	Molecular Formula	Molar Mass (g/mol)	Quantity	Moles
4-Methoxyphenol	C ₇ H ₈ O ₂	124.14	12.41 g	0.1
Ethyl Chloroacetate	C ₄ H ₇ ClO ₂	122.55	13.48 g (11.5 mL)	0.11
Potassium Carbonate (anhydrous)	K ₂ CO ₃	138.21	20.73 g	0.15
Acetone	C ₃ H ₆ O	58.08	200 mL	-
500 mL Round-bottom flask	-	-	1	-
Reflux condenser	-	-	1	-
Magnetic stirrer and stir bar	-	-	1	-
Heating mantle	-	-	1	-

Experimental Protocol

- Reaction Setup: To a 500 mL round-bottom flask containing a magnetic stir bar, add 4-methoxyphenol (12.41 g, 0.1 mol) and anhydrous potassium carbonate (20.73 g, 0.15 mol).

- **Solvent Addition:** Add 200 mL of acetone to the flask.
- **Reagent Addition:** While stirring, add ethyl chloroacetate (13.48 g, 0.11 mol) to the suspension.
- **Reflux:** Attach a reflux condenser and heat the mixture to reflux using a heating mantle. Maintain a gentle reflux with continuous stirring for 12-16 hours.
- **Reaction Monitoring:** The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) using a suitable solvent system (e.g., 30% ethyl acetate in hexanes).
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature. Filter the solid potassium carbonate and potassium chloride salts and wash the solid residue with a small amount of acetone.
- **Solvent Removal:** Combine the filtrate and the washings and remove the acetone under reduced pressure using a rotary evaporator.
- **Extraction:** Dissolve the resulting residue in 150 mL of ethyl acetate and transfer to a separatory funnel. Wash the organic layer with 2 x 100 mL of 5% sodium hydroxide solution to remove any unreacted 4-methoxyphenol, followed by 100 mL of brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield ethyl 2-(4-methoxyphenoxy)acetate as an oil or low-melting solid.

Part 2: Synthesis of 2-(4-Methoxyphenoxy)acetohydrazide

Scientific Rationale

This step involves the hydrazinolysis of the ester synthesized in Part 1. Hydrazine, being a potent nucleophile, attacks the electrophilic carbonyl carbon of the ester. This nucleophilic acyl substitution reaction leads to the displacement of the ethoxide leaving group, forming the more thermodynamically stable hydrazide.^[5] Ethanol is an excellent solvent for this transformation as it readily dissolves both the ester and hydrazine hydrate, and its boiling point is suitable for

refluxing the reaction to completion.[2][6] An excess of hydrazine hydrate is often used to ensure the complete conversion of the ester.

Reagents and Materials

Reagent/Material	Molecular Formula	Molar Mass (g/mol)	Quantity	Moles
Ethyl 2-(4-methoxyphenoxy)acetate	C ₁₁ H ₁₄ O ₄	210.23	21.02 g	0.1
Hydrazine Hydrate (80% solution)	N ₂ H ₄ ·H ₂ O	50.06	12.5 g (12.1 mL)	0.2
Ethanol (absolute)	C ₂ H ₅ OH	46.07	150 mL	-
250 mL Round-bottom flask	-	-	1	-
Reflux condenser	-	-	1	-
Magnetic stirrer and stir bar	-	-	1	-
Heating mantle	-	-	1	-
Büchner funnel and filter paper	-	-	1	-

Experimental Protocol

- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve the ethyl 2-(4-methoxyphenoxy)acetate (21.02 g, 0.1 mol) obtained from Part 1 in 150 mL of absolute ethanol.
- **Reagent Addition:** To this solution, add hydrazine hydrate (80% solution, 12.5 g, 0.2 mol) dropwise with stirring.

- **Reflux:** Heat the reaction mixture to reflux and maintain for 5-8 hours.[6] The formation of a white precipitate may be observed as the product is formed.
- **Crystallization:** After the reflux period, allow the reaction mixture to cool to room temperature, and then cool further in an ice bath for 1-2 hours to maximize crystallization of the product.
- **Isolation:** Collect the white crystalline solid by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the collected solid with a small amount of cold ethanol to remove any unreacted starting materials or impurities.
- **Drying:** Dry the purified **2-(4-methoxyphenoxy)acetohydrazide** in a vacuum oven at 50-60°C to a constant weight.

Characterization

The final product, **2-(4-methoxyphenoxy)acetohydrazide** ($C_9H_{12}N_2O_3$, Molar Mass: 196.21 g/mol), should be a white crystalline solid.[6][7] The structure and purity can be confirmed by standard analytical techniques:

- **Melting Point:** Determination of the melting point range.
- **1H NMR and ^{13}C NMR Spectroscopy:** To confirm the chemical structure and identify characteristic proton and carbon signals.
- **FT-IR Spectroscopy:** To identify key functional groups, such as the N-H, C=O, and C-O stretches.
- **Mass Spectrometry:** To confirm the molecular weight of the compound.

Safety Precautions

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.
- Hydrazine hydrate is toxic and corrosive. Handle with extreme care.[8]

- Ethyl chloroacetate is a lachrymator and should be handled with caution.
- Acetone and ethanol are flammable. Avoid open flames.

Conclusion

This application note provides a detailed and reliable protocol for the synthesis of **2-(4-methoxyphenoxy)acetohydrazide**. By understanding the chemical principles behind each step, researchers can confidently reproduce this synthesis and utilize the product as a valuable intermediate for the development of novel compounds with potential therapeutic applications.

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